# Structural Elucidation of N-(3,4-Dichlorobenzoyl)-β-alanine: A Comprehensive Analytical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *N-(3,4-Dichlorobenzoyl)-beta-alanine* |
| *CAS No.:* | *926248-83-1* |
| *Cat. No.:* | *B2448509* |

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## Executive Summary & Chemical Context

The 3,4-dichlorobenzamide scaffold is a privileged structure in medicinal chemistry, frequently utilized in the design of bioactive molecules, including highly potent and selective inhibitors of human monoamine oxidase B (hMAO-B)[1]. Within this chemical space, N-(3,4-Dichlorobenzoyl)-β-alanine (CAS: 926248-83-1; Molecular Formula: $C_{10}H_9Cl_2NO_3$) serves as a critical intermediate and structural probe.

Related derivatives, such as N-(3,4-dichlorobenzoyl)proline, demonstrate high thermal stability and are typically synthesized via direct benzoylation using 3,4-dichlorobenzoyl chloride[2]. However, confirming the successful coupling of the β-alanine moiety to the benzoyl framework requires a rigorous, self-validating analytical approach. Nuclear Magnetic Resonance (NMR) remains the "gold standard" for the structural elucidation of such small molecules, providing unambiguous atom-to-atom connectivity[3].

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This guide details a multi-modal analytical workflow designed to unequivocally elucidate the structure of N-(3,4-Dichlorobenzoyl)-β-alanine, explaining the physical causality behind every experimental choice.

## The Self-Validating Analytical Framework

To ensure absolute trustworthiness in structural assignment, we employ an orthogonal, self-validating system. No single analytical technique is treated as absolute; instead, each method cross-verifies the others. High-Resolution Mass Spectrometry (HRMS) establishes the molecular formula, 1D NMR identifies the isolated chemical environments, 2D NMR maps the spatial and covalent framework, and Fourier-Transform Infrared (FT-IR) spectroscopy confirms the functional groups.




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Figure 1: Multi-modal analytical workflow for structural elucidation.

## Experimental Methodologies & Causality

### Protocol 1: High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: Dissolve 1 mg of N-(3,4-Dichlorobenzoyl)-β-alanine in 1 mL of LC-MS grade Methanol. Dilute 1:100 in Methanol/Water (50:50, v/v) containing 0.1% Formic Acid.
- Ionization Strategy: Operate the Electrospray Ionization (ESI) source in negative ion mode.
- Causality: The β-alanine moiety contains a terminal carboxylic acid (pKa ~ 4.0). In a polar solvent system, this functional group readily deprotonates, yielding a highly stable $[M-H]^-$ pseudo-molecular ion. This minimizes complex sodium/potassium adduct formation commonly seen in positive mode, simplifying spectral interpretation.

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- Validation: The exact mass must match the calculated value for $C_{10}H_8Cl_2NO_3$ (259.9881 Da). Furthermore, the natural isotopic abundance of chlorine (75% $^{35}Cl$, 25% $^{37}Cl$) provides a built-in validation mechanism: the presence of two chlorine atoms must yield a characteristic isotopic cluster with an M : M+2 : M+4 intensity ratio of approximately 9:6:1.

## Protocol 2: NMR Spectroscopy (1D and 2D)

- Solvent Selection: Dissolve 15 mg of the compound in 600 µL of anhydrous DMSO-$d_6$.
- Causality: While the compound is soluble in $CD_3OD$, protic solvents cause rapid deuterium exchange with the amide (-NH) and carboxylic acid (-COOH) protons, obliterating these critical diagnostic signals[3]. DMSO-$d_6$ acts as a strong hydrogen-bond acceptor, stabilizing the amide proton and resolving it as a distinct triplet near 8.65 ppm, allowing for vital coupling analysis.
- Acquisition: Acquire $^1H$ spectra at 400 MHz (16 scans) and $^{13}C$ spectra at 100 MHz (1024 scans) at 298 K. For 2D HMBC (Heteronuclear Multiple Bond Correlation), set the long-range coupling constant delay to 8 Hz (optimized for $^2J$ and $^3J$ carbon-proton couplings).
- Validation: Cross-reference the $^1H$ integration values with the expected proton count (9 protons total). Use the HMBC spectrum to confirm the covalent linkage between the β-alanine nitrogen and the 3,4-dichlorobenzoyl group.

## Protocol 3: FT-IR Spectroscopy (ATR)

- Preparation: Place 2-3 mg of the neat, solid powder directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) FT-IR spectrometer.
- Causality: ATR eliminates the need for KBr pellet pressing. KBr is highly hygroscopic; absorbed moisture can create a massive, broad O-H stretch that masks the critical N-H and carboxylic O-H stretching regions of the sample. ATR ensures pristine spectral fidelity.
- Validation: Confirm the presence of orthogonal functional groups: the amide I band (~1640 $cm^{-1}$) and the distinct carboxylic acid carbonyl (~1710 $cm^{-1}$).

## Data Synthesis and Interpretation

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The structural assignment relies heavily on mapping the long-range couplings via HMBC to prove that the isolated spin systems (the aromatic ring and the aliphatic chain) are covalently linked via the amide bond.

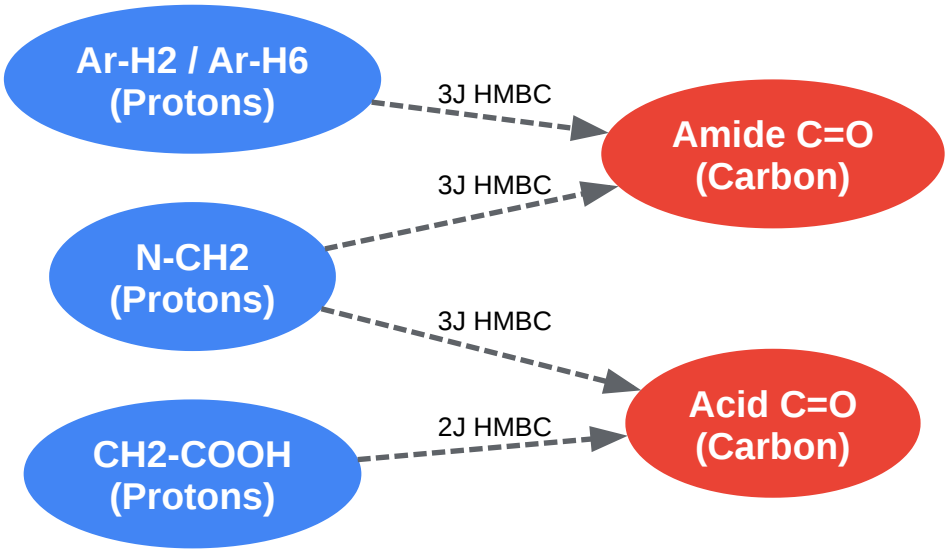


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Figure 2: Key HMBC correlations confirming the amide linkage and carboxylic acid framework.

## Quantitative Data Summaries

Table 1: $^{1}H$ and $^{13}C$ NMR Assignments for N-(3,4-Dichlorobenzoyl)-β-alanine (DMSO-$d_6$) Note: The strong electron-withdrawing nature of the two chlorine atoms heavily deshields the aromatic protons, pushing them downfield (7.74 - 8.05 ppm).

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| Position | $^{1}$H Chemical Shift (ppm), Multiplicity, J (Hz), Integration | $^{13}$C Chemical Shift (ppm) | HMBC Correlations (Proton to Carbon) |
|---|---|---|---|
| COOH | 12.25, br s, 1H | 173.2 | - |
| Amide NH | 8.65, t, J = 5.6, 1H | - | C=O (amide), N-$CH_2$ |
| Ar-H2 | 8.05, d, J = 2.0, 1H | 129.5 | C=O (amide), C4, C6 |
| Ar-H5 | 7.74, d, J = 8.4, 1H | 130.8 | C1, C3 |
| Ar-H6 | 7.78, dd, J = 8.4, 2.0, 1H | 127.8 | C=O (amide), C2, C4 |
| N-$CH_2$ | 3.45, q, J = 6.8, 2H | 35.8 | C=O (amide), $CH_2$-COOH, C=O (acid) |
| $CH_2$-COOH | 2.52, t, J = 6.8, 2H | 33.9 | N-$CH_2$, C=O (acid) |
| Ar-C1 | - | 134.8 | - |
| Ar-C3 (C-Cl) | - | 131.2 | - |
| Ar-C4 (C-Cl) | - | 134.1 | - |
| C=O (Amide) | - | 164.5 | - |

Table 2: Diagnostic HRMS and FT-IR Features

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| Technique | Feature / Wavenumber / m/z | Assignment / Structural Significance |
|---|---|---|
| HRMS (ESI-) | m/z 259.9881 | $[M-H]^-$ pseudo-molecular ion |
| HRMS (ESI-) | m/z 261.9852 | $[M+2-H]^-$ ($^{35}Cl$, $^{37}Cl$ isotope, ~65% intensity) |
| HRMS (ESI-) | m/z 263.9822 | $[M+4-H]^-$ ($^{37}Cl_2$ isotope, ~10% intensity) |
| FT-IR (ATR) | 3300 $cm^{-1}$ | N-H stretch (Secondary Amide) |
| FT-IR (ATR) | 3100 - 2900 $cm^{-1}$ | O-H stretch (Carboxylic acid, broad) & C-H stretch |
| FT-IR (ATR) | 1710 $cm^{-1}$ | C=O stretch (Carboxylic acid) |
| FT-IR (ATR) | 1640 $cm^{-1}$ | C=O stretch (Amide I band) |
| FT-IR (ATR) | 1030, 820 $cm^{-1}$ | C-Cl stretch & Aromatic C-H out-of-plane bend |

## Conclusion

The structural elucidation of N-(3,4-Dichlorobenzoyl)-β-alanine requires a deliberate, multi-modal approach. By utilizing negative-mode ESI-HRMS, the molecular formula and diagnostic chlorine isotopic signatures are rapidly confirmed. The strategic use of DMSO-$d_6$ in NMR spectroscopy prevents proton exchange, allowing for the observation of the critical amide proton. Finally, 2D HMBC correlations definitively prove the covalent connectivity between the benzoyl and β-alanine domains, creating a robust, self-validating analytical proof of structure.

## References

- Title: NMR as a “Gold Standard” Method in Drug Design and Discovery Source: MDPI (Molecules) URL:[Link]

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## Sources


- 1. 3,4-Dichloro-N-cyclopentylbenzamide [benchchem.com]
- 2. Buy N-(3,4-dichlorobenzoyl)proline [smolecule.com]
- 3. mdpi.com [mdpi.com]

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